

Angelicolide: A Review of the Available Scientific Literature

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Compound of Interest

Compound Name: Angelicolide

Cat. No.: B149960

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For the attention of: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a comprehensive review of the currently available scientific literature on **angelicolide**, a coumarin compound of botanical origin. Despite its identification and availability, a thorough search of scientific databases reveals a significant lack of published research specifically detailing its biological activities, quantitative data, experimental protocols, and mechanisms of action. This guide will first address the limited information available on **angelicolide** itself. Subsequently, to provide a relevant contextual framework, this document will present a detailed review of the biological activities of other well-studied phthalides and coumarins isolated from the *Angelica* genus, as these compounds may offer insights into the potential, yet uninvestigated, properties of **angelicolide**. It is imperative to note that the experimental data and signaling pathways detailed in the latter part of this report pertain to these related compounds and not to **angelicolide** directly.

Angelicolide: Current State of Knowledge

Angelicolide is a known natural product classified as a coumarin. Basic chemical information is available from commercial suppliers.

Chemical Properties of **Angelicolide**:

Property	Value
CAS Number	90826-58-7
Molecular Formula	C ₂₄ H ₂₈ O ₄
Molecular Weight	380.484 g/mol
Compound Type	Coumarin

Despite its availability, extensive literature searches did not yield any primary research articles detailing the anti-inflammatory, anticancer, neuroprotective, or antimicrobial activities of **angelicolide**. Consequently, no quantitative data (e.g., IC₅₀, EC₅₀, MIC values), detailed experimental protocols, or elucidated signaling pathways specific to **angelicolide** can be provided at this time. The references found were largely limited to chemical supplier catalogs and broad reviews of compounds from *Angelica* species that mention **angelicolide** only in lists of isolated compounds.

Biological Activities of Related Compounds from *Angelica* Species

Given the absence of specific data on **angelicolide**, this section will review the biological activities of other prominent phthalides and coumarins isolated from various *Angelica* species. This information is intended to provide a broader understanding of the potential therapeutic activities of compounds from this class and genus.

Anti-inflammatory Activity

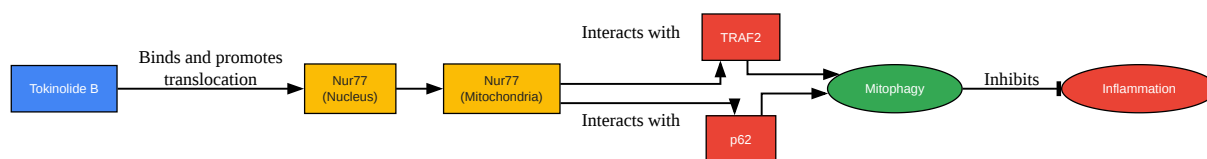
Several phthalides from *Angelica sinensis* have demonstrated significant anti-inflammatory properties. For instance, Tokinolide B has been shown to exert its effects by targeting the orphan nuclear receptor Nur77.[1] Other phthalide monomers have also been investigated for their ability to inhibit the production of pro-inflammatory cytokines.[2]

Table 1: Anti-inflammatory Activity of Phthalides from *Angelica sinensis*

Compound	Assay	Cell Line	Endpoint	IC ₅₀ (μM)	Reference
(+)-2	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	1.23	[3]
(-)-2	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	2.55	[3]
4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	5.55	[3]
(+)-4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	3.89	[3]
(-)-4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	4.15	[3]

- Cell Culture: RAW264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Seeding: Cells are seeded in 96-well plates at a density of 5 x 10⁴ cells/well and allowed to adhere for 24 hours.
- Compound Treatment: Cells are pre-treated with various concentrations of the test compounds for 1 hour.
- LPS Stimulation: Inflammation is induced by adding lipopolysaccharide (LPS) to a final concentration of 1 μg/mL and incubating for 24 hours.
- NO Measurement: The concentration of nitrite (a stable metabolite of NO) in the culture supernatant is measured using the Griess reagent.
- Data Analysis: The absorbance is measured at 540 nm, and the concentration of nitrite is determined from a sodium nitrite standard curve. The IC₅₀ value is calculated as the

concentration of the compound that inhibits 50% of the LPS-induced NO production.



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Caption: Tokinolide B promotes Nur77 translocation to mitochondria, inducing mitophagy and reducing inflammation.

Anticancer Activity

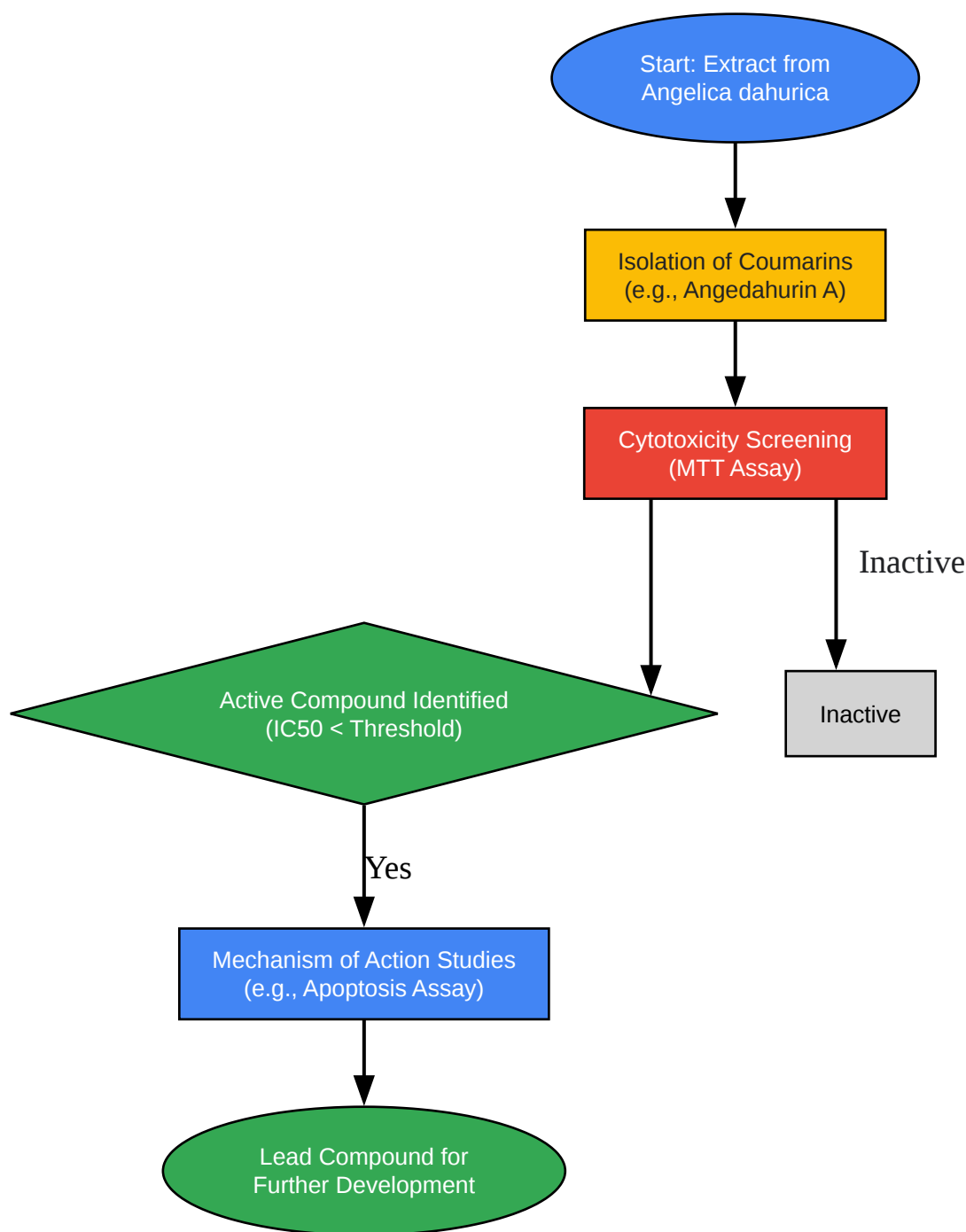
Coumarins and phthalides from various *Angelica* species have been investigated for their cytotoxic effects against several cancer cell lines. For example, a new coumarin, angedahurin A, isolated from *Angelica dahurica*, showed significant cytotoxicity against human osteosarcoma MG-63 cells.[4] Another phthalide, riligustilide from *Angelica sinensis*, has also demonstrated cytotoxic activity.[5]

Table 2: Anticancer Activity of Compounds from *Angelica* Species

Compound	Cancer Cell Line	Assay	IC ₅₀ (μM)	Reference
Angedahurin A	MG-63 (Osteosarcoma)	Cytotoxicity	7.2	[4]
Riligustilide	HCT-8 (Colon)	Cytotoxicity	6.79	[5]
Riligustilide	HepG2 (Liver)	Cytotoxicity	7.92	[5]
Riligustilide	A549 (Lung)	Cytotoxicity	13.82	[5]

- Cell Seeding: Cancer cells (e.g., MG-63) are seeded into 96-well plates at a density of 5,000 cells per well and incubated for 24 hours.

- **Compound Treatment:** The cells are treated with various concentrations of the test compound for 48 hours.
- **MTT Addition:** 20 μ L of MTT solution (5 mg/mL in PBS) is added to each well, and the plate is incubated for another 4 hours at 37°C.
- **Formazan Solubilization:** The medium is removed, and 150 μ L of DMSO is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at 490 nm using a microplate reader.
- **Data Analysis:** The cell viability is calculated as a percentage of the control (untreated cells), and the IC₅₀ value is determined.



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Caption: Workflow for the isolation and evaluation of anticancer compounds from *Angelica* species.

Neuroprotective Effects

Phthalides from *Angelica sinensis* have also been shown to possess neuroprotective properties. Ligustilide, Z-butylidenephthalide, and tokinolide A exhibited significant neuroprotective effects against glutamate-induced injury in SH-SY5Y cells.[5][6]

Table 3: Neuroprotective Activity of Phthalides from *Angelica sinensis*

Compound	Model	Cell Line	Effect	Reference
Ligustilide	Glutamate-induced injury	SH-SY5Y	Significant neuroprotection	[5][6]
Z-butylidenephthalide	Glutamate-induced injury	SH-SY5Y	Significant neuroprotection	[5][6]
Tokinolide A	Glutamate-induced injury	SH-SY5Y	Significant neuroprotection	[5]

- Cell Culture: Human neuroblastoma SH-SY5Y cells are cultured in a suitable medium.
- Cell Seeding: Cells are seeded in 96-well plates and differentiated into a neuronal phenotype.
- Compound Pre-treatment: Differentiated cells are pre-treated with the test compounds for a specified period.
- Induction of Injury: Neurotoxicity is induced by exposing the cells to a high concentration of glutamate.
- Cell Viability Assessment: After the incubation period with glutamate, cell viability is assessed using a method such as the MTT assay.
- Data Analysis: The protective effect of the compound is determined by comparing the viability of cells treated with the compound and glutamate to those treated with glutamate alone.

Conclusion

While **angelicolide** is an identified coumarin from the *Angelica* genus, there is a notable absence of published scientific literature detailing its biological activities and mechanisms of action. This presents a significant knowledge gap and an opportunity for future research. In contrast, other phthalides and coumarins from *Angelica* species have been shown to possess promising anti-inflammatory, anticancer, and neuroprotective properties. The data and protocols presented in this guide for these related compounds can serve as a valuable reference for researchers interested in investigating the potential therapeutic effects of **angelicolide** and other phytochemicals from this important medicinal plant genus. Further studies are warranted to isolate and characterize the bioactivities of **angelicolide** to determine if it shares the therapeutic potential of its chemical relatives.

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